

# Araldite 502 vs. Araldite 6005: A Comparative Guide for Scientific Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Araldite

Cat. No.: B8193078

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For researchers and scientists utilizing epoxy resins for embedding, bonding, or prototyping, the selection of the appropriate **Araldite** formulation is critical to experimental success. This guide provides a detailed comparison of two commonly used medium-viscosity epoxy resins, **Araldite 502** and **Araldite 6005**, with a focus on their applications in laboratory settings, particularly for electron microscopy.

## Executive Summary

**Araldite 502** and **Araldite 6005** are both bisphenol-A based epoxy resins that, when cured, form hard, durable polymers. The primary distinction lies in their formulation and resulting physical properties. **Araldite 502** is a modified epoxy resin containing a non-reactive diluent, which results in a lower viscosity and a more resilient cured block. In contrast, **Araldite 6005** is an unmodified, higher viscosity resin that produces a harder cured block. The choice between the two will largely depend on the specific requirements of the application, such as the need for enhanced penetration into a sample or the desired hardness of the final product.

## Quantitative Data Comparison

The following table summarizes the key physical properties of **Araldite 502** and **Araldite 6005**. It is important to note that specific values for pot life, bond strength, and chemical resistance are not consistently available in publicly accessible technical data sheets for these specific products and can be highly dependent on the hardener, accelerator, and curing conditions used.

Property	Araldite 502	Araldite 6005
Resin Type	Modified Bisphenol A Epoxy with non-reactive diluent	Unmodified Bisphenol A Epoxy
Viscosity at 25°C	1250-1600 mPa.s or 2100-3600 cP (conflicting data)	7500-9500 cP
Cured Hardness	Resilient	Harder than Araldite 502
Color of Cured Resin	Light gold	Not specified, typically light yellow/amber
Typical Cure Time	16-48 hours at 60°C	16-48 hours at 60°C
Pot Life	Not specified	Not specified
Lap Shear Strength	Not specified	Not specified
Chemical Resistance	Good (general)	Good (general)

## Key Applications and Performance Differences

**Araldite 502** is frequently favored for applications requiring good penetration of the resin into porous samples. Its lower viscosity, a result of the included diluent, facilitates infiltration into biological tissues for electron microscopy. The resulting cured block is noted for its resilience, which can be advantageous during sectioning.

**Araldite 6005**, with its higher viscosity, is often chosen when embedding hard, non-porous samples where deep penetration is not a primary concern. The unmodified nature of the resin leads to a harder cured block, which can be beneficial for achieving very thin sections of certain materials.

## Experimental Protocols

The following protocols are standard for the use of **Araldite 502** and **6005** in the preparation of biological samples for electron microscopy. These protocols can be adapted for other applications requiring precise mixing and curing of the epoxy resin.

### Materials:

- **Araldite** 502 or **Araldite** 6005 resin
- Dodecenyl succinic anhydride (DDSA) - Hardener
- Benzyldimethylamine (BDMA) or 2,4,6-Tris(dimethylaminomethyl)phenol (DMP-30) - Accelerator
- Propylene oxide - Transitional solvent
- Ethanol (graded series: 70%, 90%, 100%)
- Biological sample fixed in glutaraldehyde and post-fixed in osmium tetroxide
- Embedding capsules or molds
- Oven capable of maintaining 60°C

## Methodology:

- **Dehydration:** The fixed biological sample is dehydrated through a graded series of ethanol concentrations, typically starting from 70% ethanol and progressing to absolute ethanol. This is followed by treatment with a transitional solvent, such as propylene oxide, to ensure miscibility with the epoxy resin.
- **Infiltration:** The dehydrated sample is gradually infiltrated with the epoxy resin mixture. This is often done in steps, starting with a 1:1 mixture of propylene oxide and the complete **Araldite** mixture (resin, hardener, and accelerator), followed by infiltration with the pure, complete **Araldite** mixture.
- **Embedding and Curing:** The infiltrated sample is placed in an embedding capsule or mold, which is then filled with the complete **Araldite** mixture. The capsule is then placed in an oven at 60°C for 16-48 hours to allow for complete polymerization of the resin.

## Standard Resin Mixture Formulations:

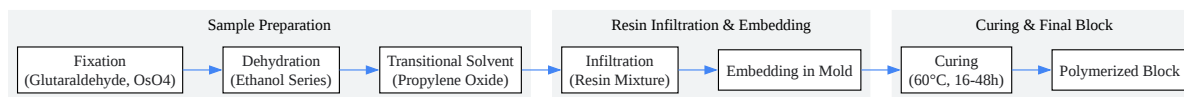
- **Araldite** 502 Mixture:
  - **Araldite** 502: 20 ml

- DDSA: 22 ml
- BDMA: 1.0-1.2 ml (or DMP-30: 0.6-0.8 ml)
- **Araldite 6005 Mixture:**
  - **Araldite 6005:** 20 ml
  - DDSA: 27 ml
  - BDMA: 1.4 ml

Note: The proportions of hardener and accelerator can be adjusted to modify the hardness and curing time of the final block. It is crucial to thoroughly mix the components before use.

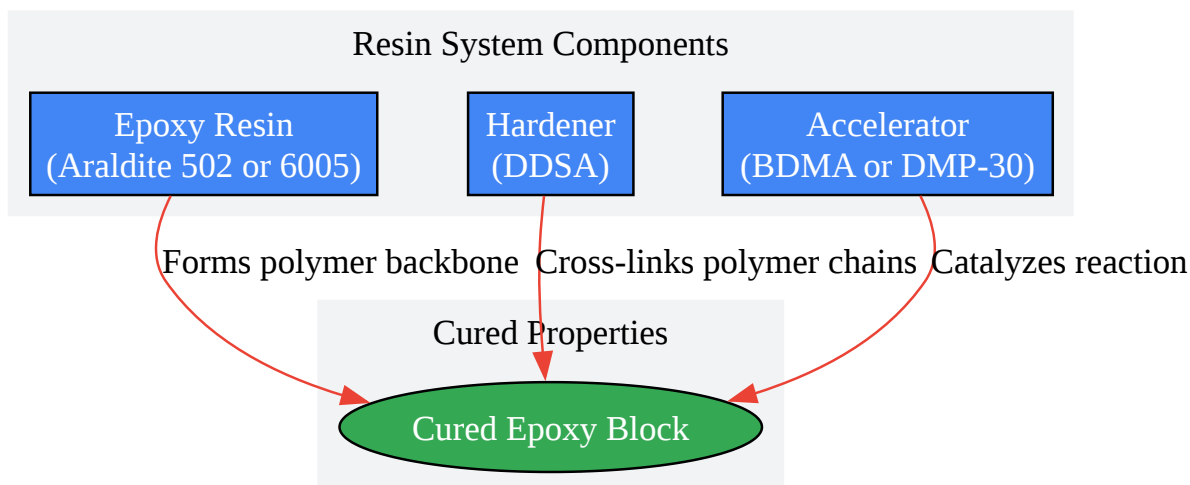
## Visualizing the Process

To better understand the experimental workflow and the relationships between the resin components, the following diagrams are provided.



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Caption: General workflow for embedding biological samples using **Araldite** resins.



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Caption: Logical relationship of components in an **Araldite** epoxy resin system.

## Conclusion

Both **Araldite 502** and **Araldite 6005** are reliable epoxy resins for various scientific applications, with their primary use being in sample embedding for microscopy. **Araldite 502**'s lower viscosity and resulting resilient block make it ideal for delicate and porous samples. Conversely, the higher viscosity and harder cured block of **Araldite 6005** are well-suited for hard, non-porous specimens. The selection between these two should be made based on a careful consideration of the sample type and the desired final properties of the embedded block. For applications in bonding, the general characteristics of bisphenol-A epoxies suggest good performance, though specific quantitative data for these formulations is limited. Researchers are encouraged to perform small-scale tests to determine the optimal resin and curing conditions for their specific needs.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)